

# physical and chemical properties of tris[4-(2-methylpropyl)phenyl] phosphate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tris[4-(2-methylpropyl)phenyl]  
phosphate*

Cat. No.: *B167221*

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An In-depth Technical Guide on the Physical and Chemical Properties of **Tris[4-(2-methylpropyl)phenyl] Phosphate**

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties, experimental protocols, and relevant biological activities of **tris[4-(2-methylpropyl)phenyl] phosphate**. The information is intended for researchers, scientists, and professionals involved in drug development and material science.

## Core Chemical and Physical Properties

**Tris[4-(2-methylpropyl)phenyl] phosphate** is an organophosphate ester.<sup>[1]</sup> It is characterized by three 4-(2-methylpropyl)phenyl groups attached to a central phosphate moiety.<sup>[1]</sup> This compound is primarily utilized as a flame retardant and plasticizer in various polymers and coatings.<sup>[1][2][3]</sup>

## Physical and Chemical Data Summary

The quantitative physical and chemical properties of **tris[4-(2-methylpropyl)phenyl] phosphate** are summarized in the table below for easy reference.

Property	Value
IUPAC Name	tris[4-(2-methylpropyl)phenyl] phosphate
Synonyms	Tris(isobutylphenyl) phosphate, Phenol, isobutylenated, phosphate (3:1), DURAD220B[1][3][4]
CAS Number	68937-40-6[1][3][4][5][6][7]
Molecular Formula	C <sub>30</sub> H <sub>39</sub> O <sub>4</sub> P[1][2][3][4][6][7]
Molecular Weight	494.6 g/mol [1][2][3][4][5][6][7]
Boiling Point	534.5°C at 760 mmHg[2][3]
Density	1.083 g/cm <sup>3</sup> [2][3]
Flash Point	290°C[3]
Vapor Pressure	5.8 x 10 <sup>-11</sup> mmHg at 25°C[3]
Refractive Index	1.543[3]
Water Solubility	0.002 mg/L[5]
Log K <sub>ow</sub> (estimated)	7.08[5]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **tris[4-(2-methylpropyl)phenyl] phosphate** are outlined below.

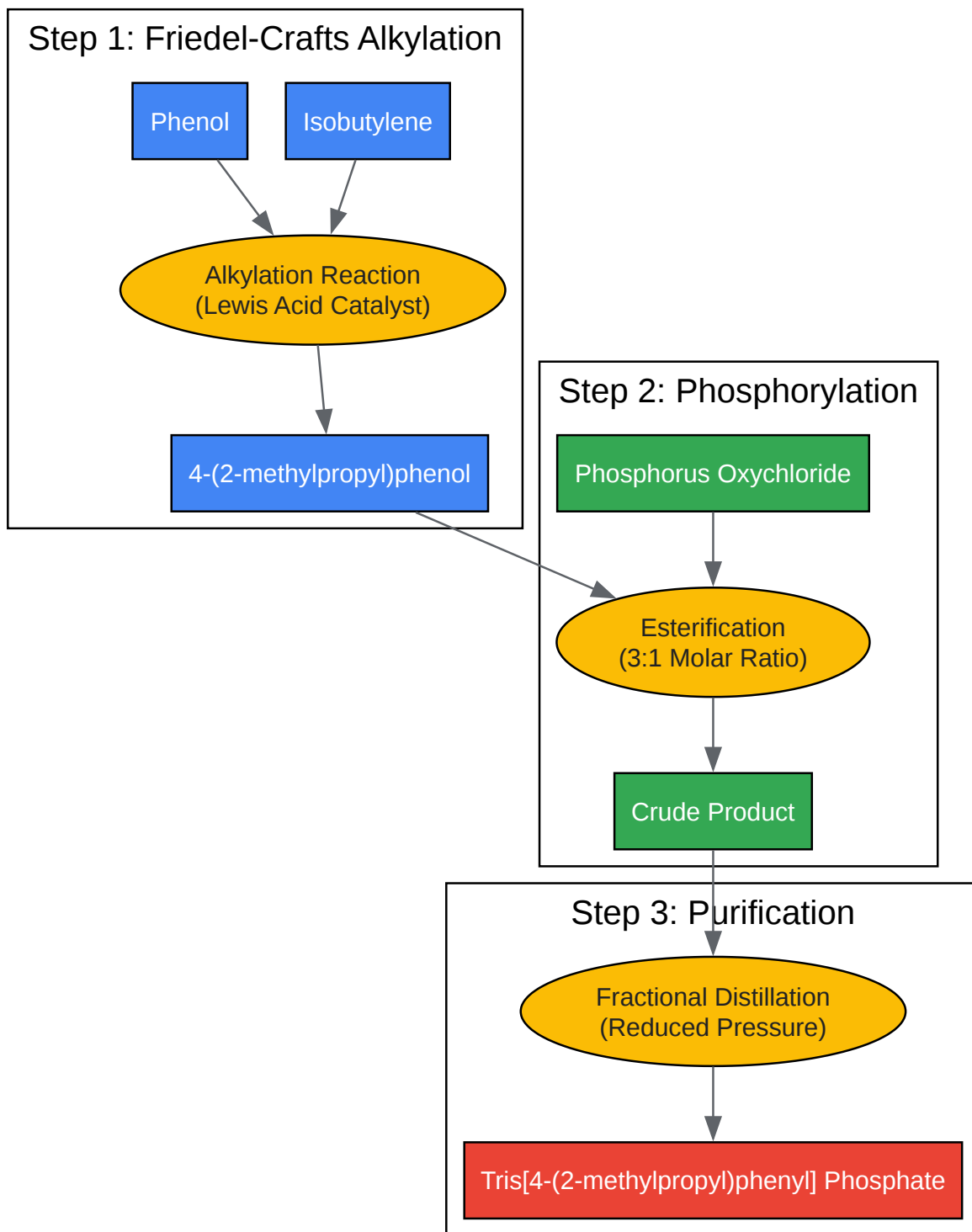
### Synthesis Protocol

The synthesis of **tris[4-(2-methylpropyl)phenyl] phosphate** is typically a two-step process involving the alkylation of phenol followed by phosphorylation.[1][5]

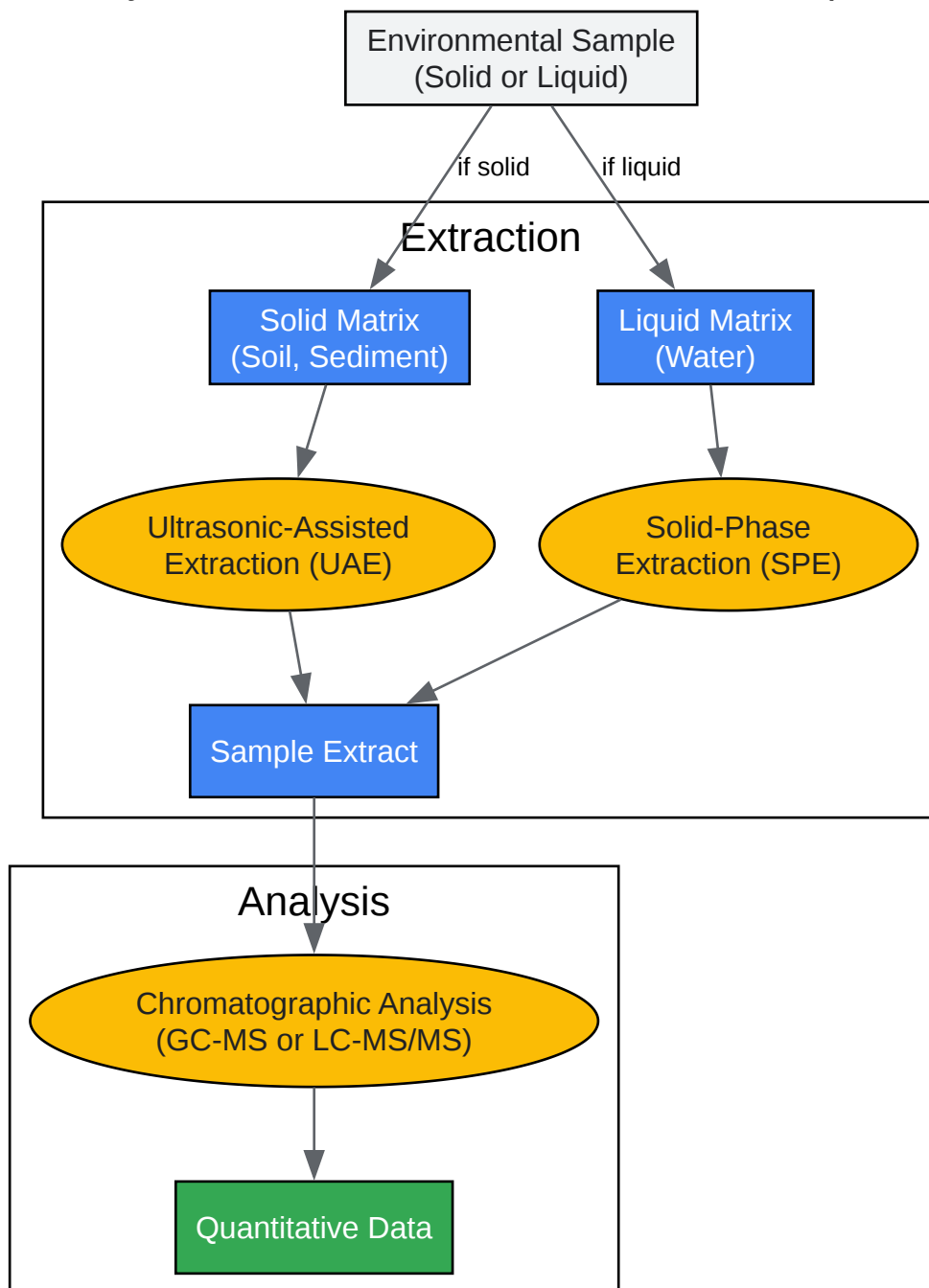
- Precursor Synthesis: Friedel-Crafts Alkylation
  - Objective: To synthesize the precursor, 4-(2-methylpropyl)phenol.
  - Reactants: Phenol and isobutylene (2-methylpropene).[5]

- Catalyst: A Lewis acid, such as aluminum chloride ( $\text{AlCl}_3$ ), is commonly used.
- Mechanism: This reaction is an electrophilic aromatic substitution where the isobutylene alkylates the phenol. While both ortho and para substitution can occur, the reaction equilibrium favors the formation of the more stable para isomer.[\[5\]](#)
- Esterification: Phosphorylation
  - Objective: To form the final **tris[4-(2-methylpropyl)phenyl] phosphate** product.
  - Reactants: 4-(2-methylpropyl)phenol and phosphorus oxychloride ( $\text{POCl}_3$ ) in a 3:1 molar ratio.[\[5\]](#)
  - Reaction Conditions: The reaction is typically heated to 80–100°C, and a catalyst like magnesium chloride ( $\text{MgCl}_2$ ) can be used to achieve higher yields (>85%).[\[5\]](#)
  - Mechanism: This is a nucleophilic substitution reaction. The hydroxyl group of three equivalents of 4-(2-methylpropyl)phenol sequentially attacks the electrophilic phosphorus atom in phosphorus oxychloride, with the elimination of a hydrogen chloride (HCl) molecule at each step.[\[5\]](#)
- Purification
  - The crude product is purified via fractional distillation under reduced pressure (0.1–1 mmHg) to remove any unreacted phenol and byproducts.[\[5\]](#)
  - Purity is confirmed using High-Performance Liquid Chromatography (HPLC) with UV detection at 254 nm.[\[5\]](#)

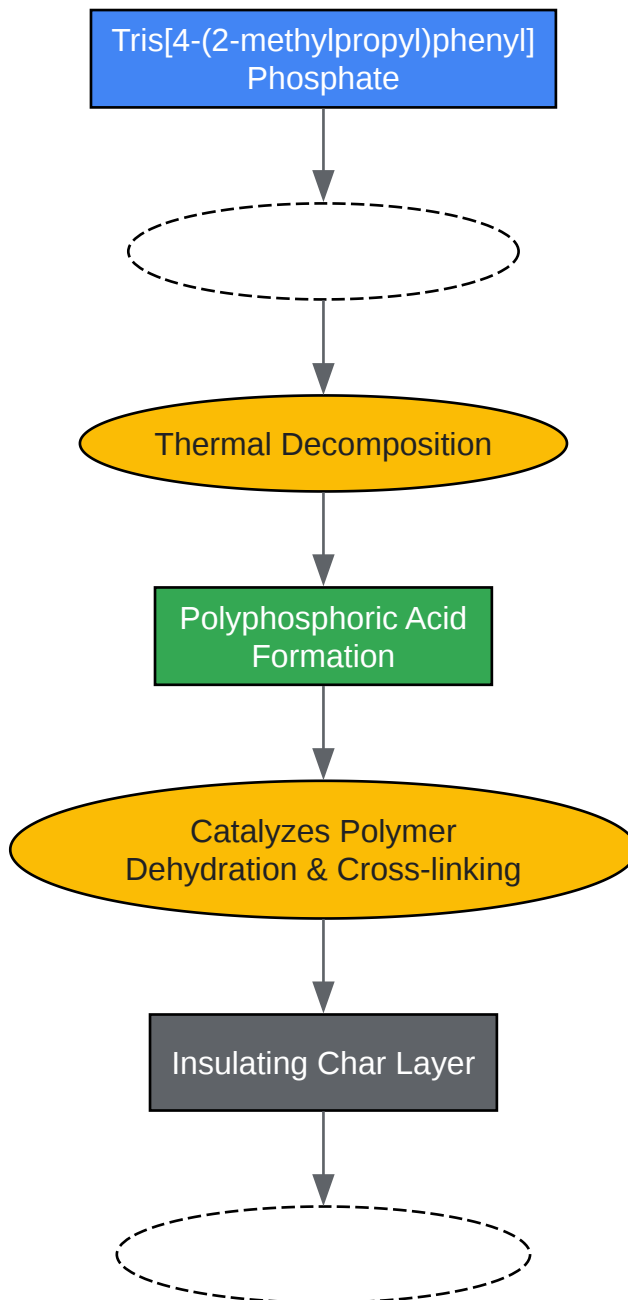
## Synthesis Workflow



## Analytical Workflow for Environmental Samples



## Flame Retardancy Mechanism



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- To cite this document: BenchChem. [physical and chemical properties of tris[4-(2-methylpropyl)phenyl] phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167221#physical-and-chemical-properties-of-tris-4-2-methylpropyl-phenyl-phosphate]

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